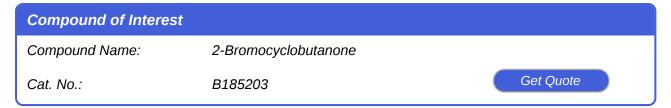


Physical properties of 2-bromocyclobutanone (boiling point, density)

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Physical Properties of 2-Bromocyclobutanone: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **2-bromocyclobutanone**, a crucial building block in organic synthesis. The document outlines its boiling point and density, supported by detailed experimental protocols for their determination.

Core Physical Properties

The physical characteristics of **2-bromocyclobutanone** are essential for its handling, purification, and application in synthetic chemistry. The experimentally determined values for its boiling point and density are summarized below.

Physical Property	Value	Units
Boiling Point	168.3	°C at 760 mmHg
Density	1.82	g/cm³

Note: These values are based on available data from chemical suppliers and may vary slightly depending on experimental conditions and purity.[1]



Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail standard laboratory procedures for measuring the boiling point and density of liquid compounds like **2-bromocyclobutanone**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for determining the boiling point of a small sample is the micro-boiling point or Siwoloboff method.

Materials:

- Capillary tube (sealed at one end)
- Small test tube or sample vial
- Thermometer
- Heating apparatus (e.g., oil bath, heating block)
- Sample of 2-bromocyclobutanone

Procedure:

- A small amount of 2-bromocyclobutanone is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the sample.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is immersed in a heating bath.
- The bath is heated gradually. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a steady stream of bubbles is observed.



- The heat source is then removed, and the bath is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

 This indicates that the vapor pressure of the sample is equal to the atmospheric pressure.

Determination of Density

Density is the mass of a substance per unit volume. For a liquid such as **2-bromocyclobutanone**, this can be determined with high accuracy using a pycnometer or, more simply, with a graduated cylinder and a balance for a good approximation.

Materials:

- Graduated cylinder (e.g., 10 mL or 25 mL)
- Analytical balance
- Sample of 2-bromocyclobutanone

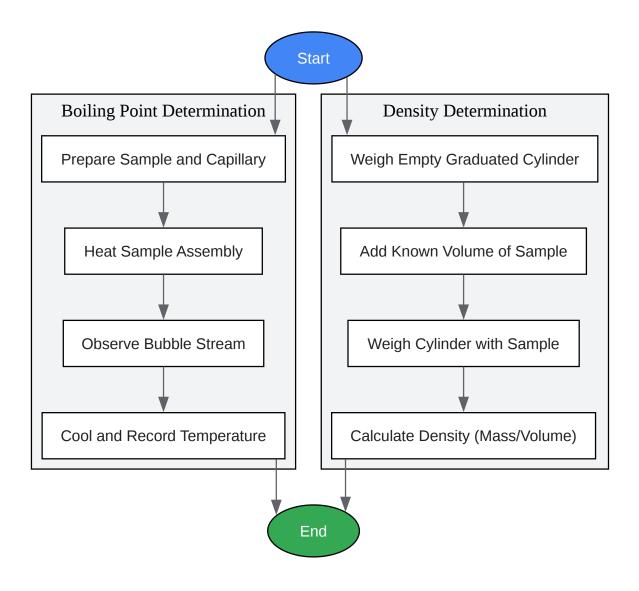
Procedure:

- The mass of a clean, dry graduated cylinder is accurately measured using an analytical balance.
- A known volume of **2-bromocyclobutanone** is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- The mass of the graduated cylinder containing the liquid is then measured.
- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.
- The density is then calculated using the formula: Density = Mass / Volume

Experimental Workflow Visualization

The logical flow of determining the physical properties of a liquid sample is depicted in the following diagram.





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References

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